

Application Note: Scalable Synthesis of 2-Bromo-N,N-dimethyl-5-thiazolecarboxamide

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Compound of Interest

Compound Name: 2-Bromo-N,N-dimethyl-5-thiazolecarboxamide

Cat. No.: B8096770

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Executive Summary

2-Bromo-N,N-dimethyl-5-thiazolecarboxamide is a high-value heterocyclic scaffold, serving as a critical electrophile in the synthesis of complex pharmaceutical agents (e.g., Dasatinib analogs).^[1] Its 2-bromo functionality allows for versatile downstream coupling (Suzuki-Miyaura, Buchwald-Hartwig), while the 5-carboxamide moiety provides essential hydrogen-bonding interactions in biological targets.^[1]

This Application Note details a process-optimized, two-step protocol designed for scalability and safety. Unlike traditional routes that risk nucleophilic displacement of the halogen, this protocol employs a "Late-Stage Bromination" strategy via a modified Sandmeyer reaction. This approach maximizes yield, minimizes side reactions (specifically

at C2), and utilizes commercially available starting materials.

Retrosynthetic Analysis & Strategy

The synthesis is designed to avoid the high reactivity of the C2-bromine atom toward nucleophiles (like dimethylamine) during the amidation step.

- Route A (Flawed): 2-Bromo-thiazole-5-carboxylate

Amidation.[1]

- Critical Failure Mode: The C2-bromo position in thiazoles is highly activated toward nucleophilic aromatic substitution (

).[1] Reaction with dimethylamine often leads to displacement of the bromine, yielding the 2-dimethylamino impurity.

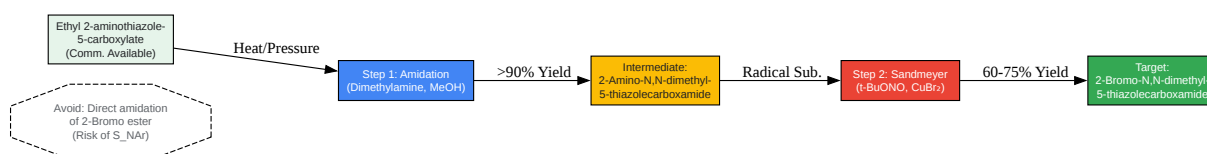
- Route B (Recommended): 2-Amino-thiazole-5-carboxylate

Amidation

Sandmeyer Bromination.[1]

- Advantage:[2][3] The amino group is stable to amidation conditions. The bromine is introduced in the final step under non-nucleophilic radical conditions.

Reaction Pathway Diagram[4]



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Figure 1: Strategic workflow favoring late-stage bromination to prevent side reactions.

Detailed Experimental Protocols

Step 1: Synthesis of 2-Amino-N,N-dimethyl-5-thiazolecarboxamide[1]

This step converts the ester to the dimethylamide. Since the starting material is an amine, no protecting group is required.

Reagents & Equipment:

- Ethyl 2-aminothiazole-5-carboxylate (CAS: 32955-21-8)[1]
- Dimethylamine (40% aq.[1] solution or 2.0 M in THF)
- Solvent: Methanol (MeOH)[1]
- Vessel: Sealed pressure tube or autoclave (essential for scale-up to contain volatile amine). [1]

Protocol:

- Charging: To a pressure vessel, charge Ethyl 2-aminothiazole-5-carboxylate (1.0 equiv).
- Solvent/Reagent Addition: Add Methanol (5 vol) followed by Dimethylamine (40% aq., 5.0 equiv).
 - Note: A large excess of amine drives the equilibrium and acts as a base.
- Reaction: Seal the vessel and heat to 60–70 °C for 12–16 hours.
 - Monitor: TLC (10% MeOH in DCM) or LCMS should show complete consumption of the ester.
- Work-up:
 - Cool the vessel to room temperature (RT).
 - Concentrate the mixture under reduced pressure to remove MeOH and excess amine.
 - The product often precipitates as a solid. Triturate with cold diethyl ether or acetonitrile.[1]
- Purification: Filtration yields the pure intermediate. Recrystallization from EtOH if necessary. [1]

Key Data Point:

Parameter	Specification
Yield	85–95%
Appearance	Off-white to pale yellow solid

| Purity (HPLC) | >98% [\[1\]](#)[\[3\]](#)

Step 2: Sandmeyer Bromination (The Critical Step)

This step replaces the C2-amino group with a bromine atom using a non-aqueous Sandmeyer protocol.[\[1\]](#) Using tert-butyl nitrite (t-BuONO) and Copper(II) bromide (CuBr

) in acetonitrile is superior to the traditional aqueous NaNO

/HBr method, offering better solubility and higher yields for thiazoles.[\[1\]](#)

Reagents:

- Intermediate from Step 1 (1.0 equiv)[\[1\]](#)[\[2\]](#)
- Copper(II) Bromide (CuBr
) (1.5 equiv)[\[1\]](#)
- tert-Butyl Nitrite (t-BuONO) (1.5 equiv)[\[1\]](#)
- Solvent: Acetonitrile (MeCN) (anhydrous)[\[1\]](#)

Protocol:

- Preparation: In a dry 3-neck round-bottom flask under Nitrogen/Argon, suspend CuBr (1.5 equiv) in anhydrous MeCN (10 vol).
- Activation: Add tert-butyl nitrite (1.5 equiv) dropwise at RT. The mixture will darken.

- Addition: Add the 2-Amino-N,N-dimethyl-5-thiazolecarboxamide (1.0 equiv) portion-wise as a solid (or dissolved in minimal MeCN) over 30 minutes.
 - Exotherm Control: Maintain internal temperature < 30 °C. Nitrogen evolution () will be observed.[\[1\]](#)
- Reaction: Stir at RT for 2 hours, then heat to 60 °C for 1 hour to ensure complete dediazotization.
- Quench: Cool to RT. Pour the reaction mixture into a mixture of ice-water and 1M HCl (to keep Cu salts in solution).
- Extraction: Extract with Ethyl Acetate (EtOAc) (3x).
- Work-up:
 - Wash combined organics with Brine.[\[1\]](#)
 - Dry over Na₂SO₄, filter, and concentrate.
- Purification: Flash column chromatography (Silica gel, Gradient: 0-50% EtOAc in Hexanes). The product is less polar than the starting amine.

Key Data Point:

Parameter	Specification
Yield	60–75%
Appearance	White to tan solid

|

¹H NMR (DMSO-d

) |

8.25 (s, 1H, C4-H), 3.10 (br s, 3H), 2.95 (br s, 3H) | | MS (ESI) | [M+H]

calc: 234.95/236.95; found: 235.0/237.0 |

Process Safety & Troubleshooting

Self-Validating Checks[1]

- Step 1 Completion: Disappearance of the ethyl ester triplet/quartet in NMR indicates reaction progress.
- Step 2 Nitrogen Evolution: Vigorous bubbling upon addition of the amine to the CuBr

/t-BuONO mixture confirms diazonium formation. Lack of bubbling implies inactive nitrite reagent.[1]

Troubleshooting Table

Issue	Probable Cause	Corrective Action
Low Yield in Step 1	Incomplete conversion due to volatile amine loss.	Use a sealed pressure vessel; ensure 5.0 equiv of dimethylamine.[1]
Incomplete Bromination	"Gummy" reaction mixture preventing stirring.[1]	Increase MeCN volume to 15-20 vol. Ensure efficient mechanical stirring.
Formation of 2-H byproduct	Reductive dediazotization (hydro-deamination).[1]	Ensure anhydrous solvents; increase CuBr loading to 2.0 equiv to promote radical ligand transfer.
Product is Red/Green	Residual Copper salts.[1]	Wash organic layer with 10% aqueous EDTA or NH OH solution to chelate copper. [1]

References

- Sandmeyer Reaction on Thiazoles
 - Title: "Synthesis and Anticancer Activity of Novel Thiazole-5-Carboxamide Deriv
 - Source: MDPI (Molecules 2016)[1]
 - URL:[Link][1][4]
- Scalable Amidation Protocols
 - Title: "A new and efficient preparation of 2-aminothiazole-5-carbamides: applications to the synthesis of the anti-cancer drug das
 - Source: Arkivoc (2010)[1]
 - URL:[Link][1]
- General Sandmeyer Methodology
 - Title: "Sandmeyer Reaction - Organic Chemistry Portal"[1]
 - Source: Organic Chemistry Portal
 - URL:[Link][1]
- Reactivity of 2-Halothiazoles
 - Title: "Nucleophilic Substitution Reaction of Imidazole with Various 2-Bromo-1-arylethanone Deriv
 - Source: Semantic Scholar[1]
 - URL:[Link][1] (Note: General reference for S_NAr susceptibility)

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Sources

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- 2. researchgate.net [researchgate.net]
- 3. CN105254584A - Preparation method of 2-chloro-5-chloromethyl thiazole - Google Patents [patents.google.com]
- 4. Organic Syntheses Procedure [orgsyn.org]
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